

4-Bromo-2-ethylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-ethylaniline

Cat. No.: B1273662

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Technical Guide: 4-Bromo-2-ethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and potential applications of **4-Bromo-2-ethylaniline**, a key intermediate in various organic synthesis processes.

Core Molecular Data

4-Bromo-2-ethylaniline is an aromatic amine derivative with the chemical formula $C_8H_{10}BrN$. [1][2][3] Its structure, featuring a bromine atom and an ethyl group on the aniline ring, makes it a versatile building block in the synthesis of more complex molecules.[4] The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_8H_{10}BrN$	[1][2][3]
Molecular Weight	200.08 g/mol	[5]
CAS Number	45762-41-2	[1][3][5]
IUPAC Name	4-bromo-2-ethylaniline	[5]

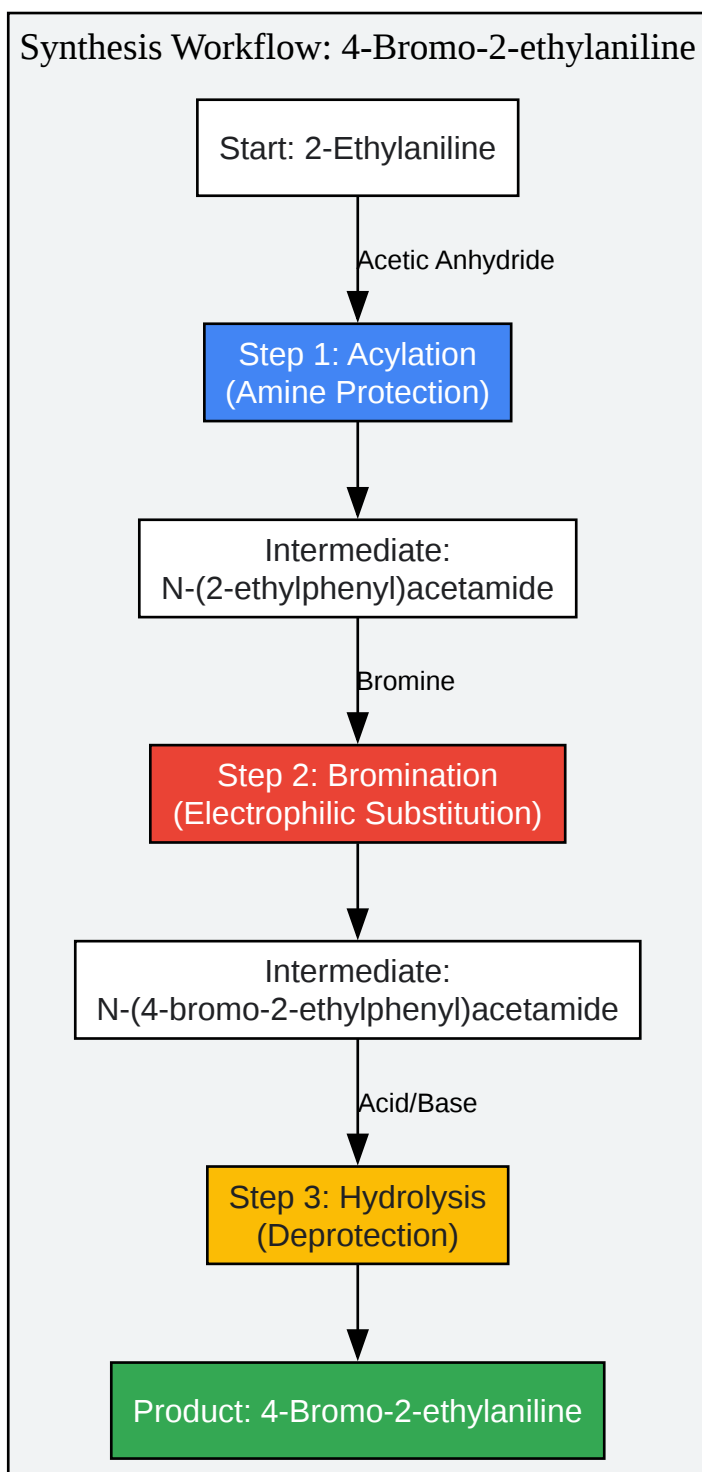
Synthesis Workflow

The synthesis of substituted anilines like **4-Bromo-2-ethylaniline** often requires a multi-step process to ensure regioselectivity, particularly to achieve the desired para-bromination. A general and effective experimental protocol involves the protection of the highly activating amino group, followed by electrophilic bromination, and subsequent deprotection to yield the final product.

Experimental Protocol: A Generalized Synthesis Approach

- **Protection of the Amino Group:** The starting material, 2-ethylaniline, is reacted with an acylating agent such as acetic anhydride. This step is crucial to reduce the activating effect of the amino group and prevent polysubstitution during bromination. The lone pair of electrons on the nitrogen atom becomes delocalized by the adjacent carbonyl group, thus moderating its reactivity.
- **Electrophilic Bromination:** The resulting N-(2-ethylphenyl)acetamide is then subjected to electrophilic bromination. A brominating agent, such as elemental bromine in a suitable solvent like acetic acid, is introduced. The acetylamino group directs the incoming electrophile (bromine) to the para position, leading to the formation of N-(4-bromo-2-ethylphenyl)acetamide.
- **Deprotection (Hydrolysis):** The final step involves the hydrolysis of the amide back to the amine. This is typically achieved by heating the N-(4-bromo-2-ethylphenyl)acetamide in the presence of an acid or a base, which cleaves the acyl group and restores the amino functionality, yielding **4-Bromo-2-ethylaniline**.

The following diagram illustrates this logical workflow for the synthesis of **4-Bromo-2-ethylaniline**.



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A generalized workflow for the synthesis of **4-Bromo-2-ethylaniline**.

Applications in Research and Development

4-Bromo-2-ethylaniline serves as a valuable intermediate in the synthesis of a variety of organic compounds.[4][6] Its utility is particularly noted in the following areas:

- **Pharmaceutical Synthesis:** As a building block, it is employed in the creation of more complex molecules for drug discovery and development. The bromine atom provides a reactive site for further chemical modifications, which can be instrumental in optimizing the biological activity of drug candidates.
- **Agrochemicals:** Similar to other bromoaniline derivatives, it can be a precursor in the synthesis of herbicides, fungicides, and insecticides. The presence of the bromine substituent can enhance the bioactivity and stability of these compounds.
- **Dyes and Pigments:** The amino group allows for the formation of azo dyes, and the overall structure can be a precursor for various pigments.[4]
- **Fine Chemicals:** It is also used in the synthesis of specialty chemicals for various industrial applications.[4]

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